

5-Bromo-2-chlorophenol safety, hazards, and GHS classification

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Compound of Interest

Compound Name: 5-Bromo-2-chlorophenol

Cat. No.: B068879

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An In-depth Technical Guide to the Safety, Hazards, and GHS Classification of **5-Bromo-2-chlorophenol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, hazards, and regulatory classification of **5-Bromo-2-chlorophenol** (CAS No: 183802-98-4). The information is intended to support risk assessment and ensure safe handling in a laboratory and drug development context.

Executive Summary

5-Bromo-2-chlorophenol is a halogenated phenol used as a building block in the synthesis of pharmaceuticals and agrochemicals. While a valuable reagent, it presents several health hazards that necessitate careful handling and adherence to safety protocols. According to the Globally Harmonized System (GHS), it is classified as harmful if swallowed, harmful in contact with skin, a skin irritant, a serious eye irritant, and may cause respiratory irritation. This guide summarizes the key safety data, outlines the GHS classification, provides guidance on safe handling and emergency procedures, and presents the methodologies for the types of toxicological studies used to determine these hazards.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use. The key properties of **5-Bromo-2-chlorophenol** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₄ BrClO	
Molecular Weight	207.45 g/mol	
CAS Number	183802-98-4	
Appearance	White to cream or pale yellow solid (crystals or powder)	
Melting Point	46-47 °C / 54.0-60.0°C	
Boiling Point	234.9 ± 20.0 °C at 760 mmHg	
Density	1.8 ± 0.1 g/cm ³	
Flash Point	95.9 ± 21.8 °C	
Solubility	Sparingly soluble in water	

GHS Hazard Classification and Labeling

5-Bromo-2-chlorophenol has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table details its classification, which is critical for hazard communication and workplace safety.

GHS Element	Classification/Statement	Source(s)
Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	
Hazard Classes	Acute Toxicity, Oral (Category 4)Acute Toxicity, Dermal (Category 4)Skin Irritation (Category 2)Serious Eye Irritation (Category 2A)Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	
Hazard Statements	H302: Harmful if swallowed.H312: Harmful in contact with skin.H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P271: Use only outdoors or in a well-ventilated area	

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